

Pyrimethanil-d5: A Technical Guide for Researchers

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An in-depth examination of the properties, mechanism of action, and analytical applications of the deuterated fungicide **Pyrimethanil-d5**.

This technical guide provides a comprehensive overview of **Pyrimethanil-d5**, a deuterated analog of the anilinopyrimidine fungicide Pyrimethanil. Designed for researchers, scientists, and professionals in drug development and agrochemical studies, this document details the compound's chemical properties, biological activity, metabolic pathways, and toxicological profile. Particular emphasis is placed on the utility of **Pyrimethanil-d5** as an internal standard in analytical methodologies.

Core Compound Data: Pyrimethanil-d5

Pyrimethanil-d5 is a stable isotope-labeled version of Pyrimethanil, where five hydrogen atoms on the phenyl ring have been replaced with deuterium. This isotopic labeling makes it an ideal internal standard for quantitative analysis of Pyrimethanil in various matrices.

Property	Value	Citations
CAS Number	2118244-83-8	[1][2][3]
Alternate CAS Number	53112-28-0 (unlabeled)	[2][3]
Molecular Formula	C12H8D5N3	[4]
Molecular Weight	204.28 g/mol	[1][2][3][5][4]

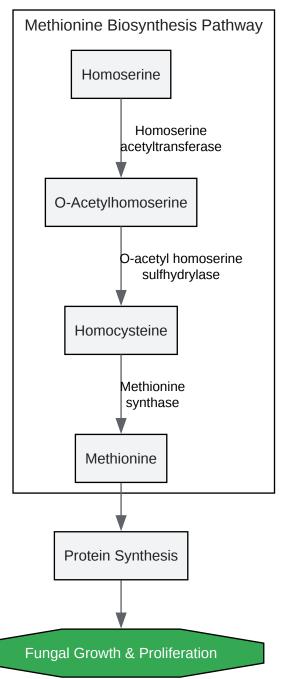


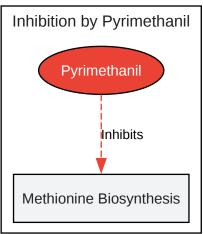
Mechanism of Action: Inhibition of Fungal Methionine Biosynthesis

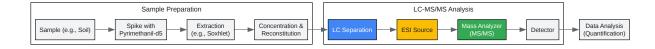
Pyrimethanil is a broad-spectrum fungicide primarily used to control gray mold caused by Botrytis cinerea on a variety of crops.[6] Its mode of action involves the inhibition of methionine biosynthesis in fungi, which is crucial for protein synthesis and subsequent cell division.[7][8][9] By disrupting this pathway, Pyrimethanil effectively halts the growth and proliferation of fungal pathogens.[8] It also inhibits the secretion of hydrolytic enzymes that fungi require to infect plant tissues.[10][11]

The primary target of Pyrimethanil is believed to be an enzyme within the methionine biosynthesis pathway. While initial studies suggested cystathionine β -lyase as a potential target, further research has indicated that the exact molecular target may be different, as direct enzymatic inhibition was found to be weak.[12][13] The fungicidal activity of Pyrimethanil can be partially reversed by the addition of exogenous methionine, further supporting its role as an inhibitor of this specific metabolic pathway.[14]









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